

# Preparation of VEC-162 (Tasimelteon) Stock Solution in DMSO: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **VEC6**

Cat. No.: **B1682201**

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## Introduction

VEC-162, also known as Tasimelteon, is a selective dual agonist for the melatonin receptors MT1 and MT2.<sup>[1][2][3]</sup> It is a crucial tool in research related to circadian rhythms, sleep disorders, and neurological conditions.<sup>[4][5][6]</sup> Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving Tasimelteon for in vitro studies due to its high solubilizing capacity for organic molecules. This document provides detailed application notes and protocols for the preparation, storage, and handling of a VEC-162 (Tasimelteon) stock solution in DMSO.

## Data Presentation

### Quantitative Data Summary

The following table summarizes the key quantitative information for VEC-162 (Tasimelteon) and its solubility in DMSO.

Parameter	Value	Reference
Compound Name	VEC-162 (Tasimelteon)	[3]
Alternate Name	BMS-214778	[1][2][3]
Molecular Formula	C <sub>15</sub> H <sub>19</sub> NO <sub>2</sub>	[2]
Molecular Weight	245.32 g/mol	[1][2]
Solubility in DMSO	≥ 33 mg/mL (≥ 134.52 mM)	[2]
Maximum Conc.	37.33 mg/mL (152.17 mM)	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[1][2]

## Stock Solution Preparation Table

This table provides the required mass of Tasimelteon to prepare stock solutions of various concentrations and volumes.

Desired Stock Concentration	Volume of DMSO	Mass of Tasimelteon (VEC-162) Required
1 mM	1 mL	0.245 mg
5 mM	1 mL	1.227 mg
10 mM	1 mL	2.453 mg
50 mM	1 mL	12.266 mg
1 mM	5 mL	1.227 mg
5 mM	5 mL	6.133 mg
10 mM	5 mL	12.266 mg
50 mM	5 mL	61.330 mg

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM VEC-162 (Tasimelteon) Stock Solution in DMSO

#### Materials:

- VEC-162 (Tasimelteon) powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- Pre-weighing Preparation: Allow the VEC-162 (Tasimelteon) powder and anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh 2.45 mg of VEC-162 powder into the tube.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the VEC-162 powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Storage: Aliquot the 10 mM stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

## Protocol 2: In Vitro Cell-Based Assay using VEC-162 Stock Solution

This protocol provides a general workflow for treating cultured cells with VEC-162 to assess its effect on a downstream signaling pathway, such as cAMP levels.

### Materials:

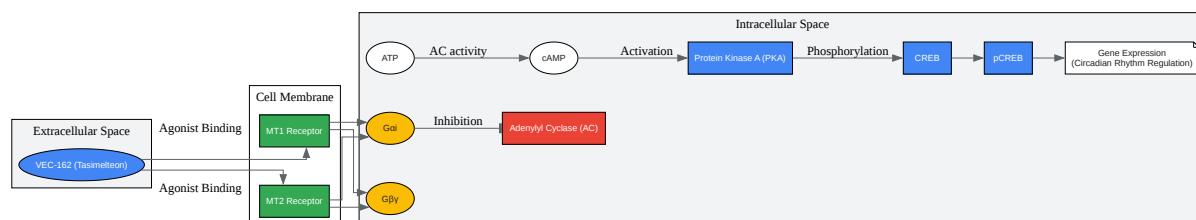
- Cultured cells expressing MT1/MT2 receptors (e.g., HEK293-MT1, CHO-MT2)
- Cell culture medium and supplements
- 10 mM VEC-162 (Tasimelteon) stock solution in DMSO
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 0.1% BSA)
- cAMP assay kit
- Multi-well plates (e.g., 96-well)
- Forskolin (or other adenylyl cyclase activator)

### Procedure:

- Cell Seeding: Seed the cells in a 96-well plate at a density that will result in 80-90% confluence on the day of the experiment. Incubate overnight under standard cell culture conditions.
- Preparation of Working Solutions: On the day of the experiment, thaw an aliquot of the 10 mM VEC-162 stock solution. Prepare serial dilutions of VEC-162 in the assay buffer to achieve the desired final concentrations for the dose-response curve. Remember to include a vehicle control (DMSO at the same final concentration as the highest VEC-162 concentration).
- Cell Treatment: Remove the cell culture medium from the wells. Wash the cells once with the assay buffer. Add the prepared working solutions of VEC-162 (and vehicle control) to the respective wells.

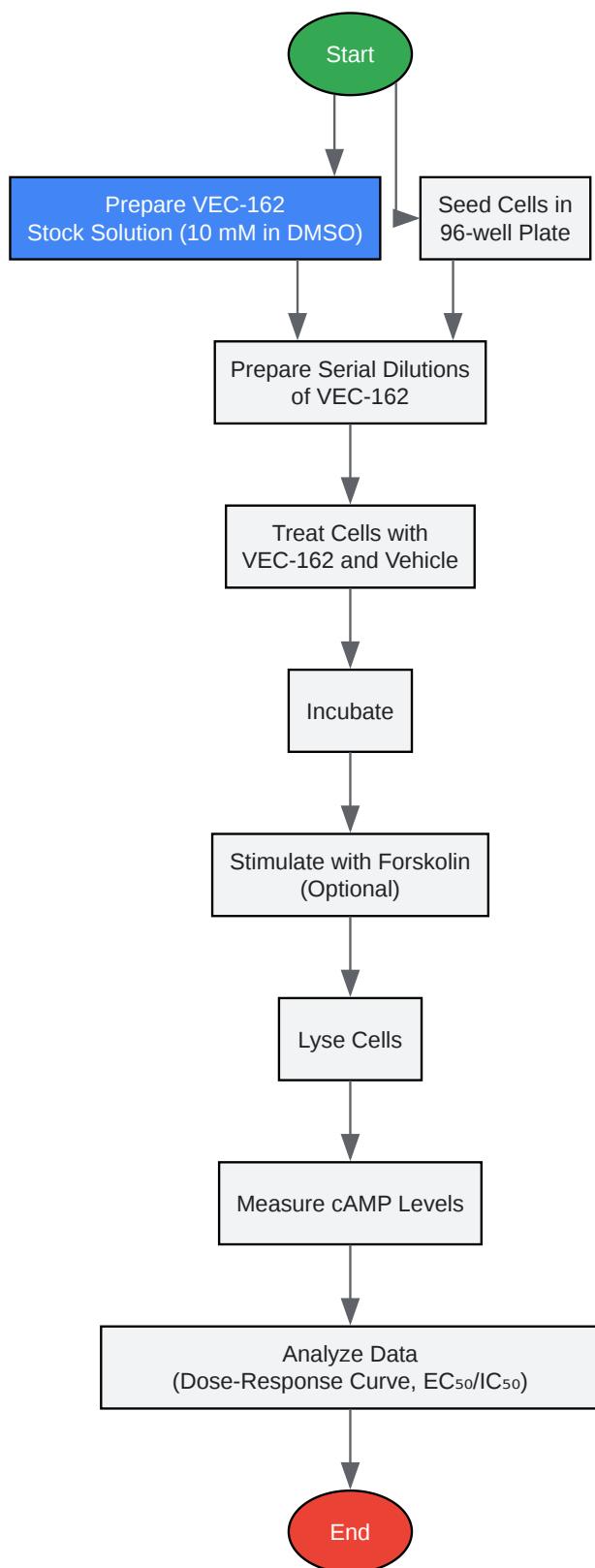
- Incubation: Incubate the plate at 37°C for the desired period (e.g., 15-30 minutes) to allow for receptor binding and signaling.
- Stimulation (Optional): If measuring inhibition of adenylyl cyclase, add a known concentration of an activator like forskolin to all wells (except for the negative control) and incubate for an additional 10-15 minutes.
- Cell Lysis and Assay: Lyse the cells according to the cAMP assay kit manufacturer's instructions.
- Data Analysis: Measure the cAMP levels using a plate reader. Plot the dose-response curve and calculate the EC<sub>50</sub> or IC<sub>50</sub> value for VEC-162.

## Mandatory Visualization



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Caption: VEC-162 signaling pathway via MT1/MT2 receptors.



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Caption: Workflow for an in vitro cell-based assay with VEC-162.

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)